

Technical Guide: Physical Characteristics and Analytical Application of 4-Butylphenol-d5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Butylphenol-d5

Cat. No.: B15622591

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Butylphenol-d5**, a deuterated isotopologue of 4-butylphenol. It details its primary application as an internal standard in quantitative analytical methods and provides a general experimental protocol for its use.

Core Physical and Chemical Properties

4-Butylphenol-d5 is a stable, isotopically labeled version of 4-n-butylphenol. The incorporation of five deuterium atoms results in a higher molecular weight compared to the unlabeled compound, which allows for its differentiation in mass spectrometry-based analyses. While some physical properties like boiling and melting points are not always specifically published for deuterated analogues, they are generally very similar to the unlabeled compound. The key identifying characteristics are its molecular formula and weight.

Below is a summary of the available quantitative data for **4-Butylphenol-d5** and its non-deuterated counterpart, 4-n-Butylphenol, for comparison.

Table 1: Physical and Chemical Properties of **4-Butylphenol-d5**

Property	Value	Source
CAS Number	1219795-04-6	[1]
Molecular Formula	C ₁₀ H ₉ D ₅ O	N/A
Molecular Weight	155.25 g/mol	N/A
Synonyms	4-n-Butylphenol-2,3,5,6-d ₄ ,OD; p-Butylphenol-d ₅	N/A
Appearance	Liquid	N/A

Table 2: Physical and Chemical Properties of Unlabeled 4-n-Butylphenol

Property	Value	Source
CAS Number	1638-22-8	[2]
Molecular Formula	C ₁₀ H ₁₄ O	[2]
Molecular Weight	150.22 g/mol	[2]
Density	~1.0 g/cm ³	[1]
Boiling Point	~246.2 °C at 760 mmHg	[1]
Melting Point	Not Available	[1]
Flash Point	~121.5 °C	[1]

Application in Quantitative Analysis

Deuterated compounds like **4-Butylphenol-d₅** are considered the gold standard for use as internal standards in quantitative analysis, particularly in isotope dilution mass spectrometry (IDMS) coupled with chromatographic techniques such as Gas Chromatography (GC) or Liquid Chromatography (LC).[3][4]

The fundamental principle is that a known quantity of the deuterated standard is added to a sample at the very beginning of the analytical process.[3][4] Because the deuterated standard is chemically almost identical to the analyte (the non-deuterated 4-butylphenol), it experiences

the same physical and chemical changes throughout sample preparation, extraction, and analysis.[3][4] This includes any loss during extraction, derivatization, or variations in instrument response.[3]

However, the mass spectrometer can easily distinguish between the analyte and the internal standard due to their mass difference.[3] By measuring the ratio of the analyte's signal to the internal standard's signal, highly accurate and precise quantification can be achieved, effectively correcting for matrix effects and procedural inconsistencies.[3]

Experimental Protocol: Quantification of 4-Butylphenol using 4-Butylphenol-d5 Internal Standard

This section outlines a general methodology for the quantification of 4-butylphenol in a biological matrix (e.g., urine or plasma) using **4-Butylphenol-d5** as an internal standard with LC-MS/MS. This protocol is a template and may require optimization for specific matrices and instrumentation.

Materials and Reagents

- 4-Butylphenol (analyte) standard
- **4-Butylphenol-d5** (internal standard)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other appropriate modifier)
- Sample matrix (e.g., human urine)
- Solid Phase Extraction (SPE) cartridges (if required for sample clean-up)
- Enzymes for hydrolysis (e.g., β -glucuronidase) if analyzing conjugated metabolites[5]

Preparation of Solutions

- **Stock Solutions (1 mg/mL):** Prepare individual stock solutions of 4-butylphenol and **4-Butylphenol-d5** in methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions of 4-butylphenol at various concentrations by diluting the stock solution with methanol/water.
- **Internal Standard Spiking Solution:** Prepare a working solution of **4-Butylphenol-d5** at a fixed concentration (e.g., 100 ng/mL) in methanol/water.

Sample Preparation and Extraction

- **Sample Spiking:** To a fixed volume of the sample (e.g., 100 µL of urine), add a small, precise volume of the Internal Standard Spiking Solution.
- **Hydrolysis (Optional):** If analyzing for total 4-butylphenol (free and conjugated), add an appropriate enzyme (e.g., β -glucuronidase) and incubate to cleave the conjugated metabolites.^[5]
- **Extraction:** Perform a liquid-liquid extraction or solid-phase extraction (SPE) to isolate the analyte and internal standard from the matrix.
- **Reconstitution:** Evaporate the extraction solvent and reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

- **Chromatography:** Inject the prepared sample onto an appropriate LC column (e.g., C18) to separate 4-butylphenol from other matrix components. The analyte and the deuterated internal standard should co-elute.^[3]
- **Mass Spectrometry:** Use a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Monitor at least one specific precursor-product ion transition for 4-butylphenol and one for **4-Butylphenol-d5**.

Calibration and Quantification

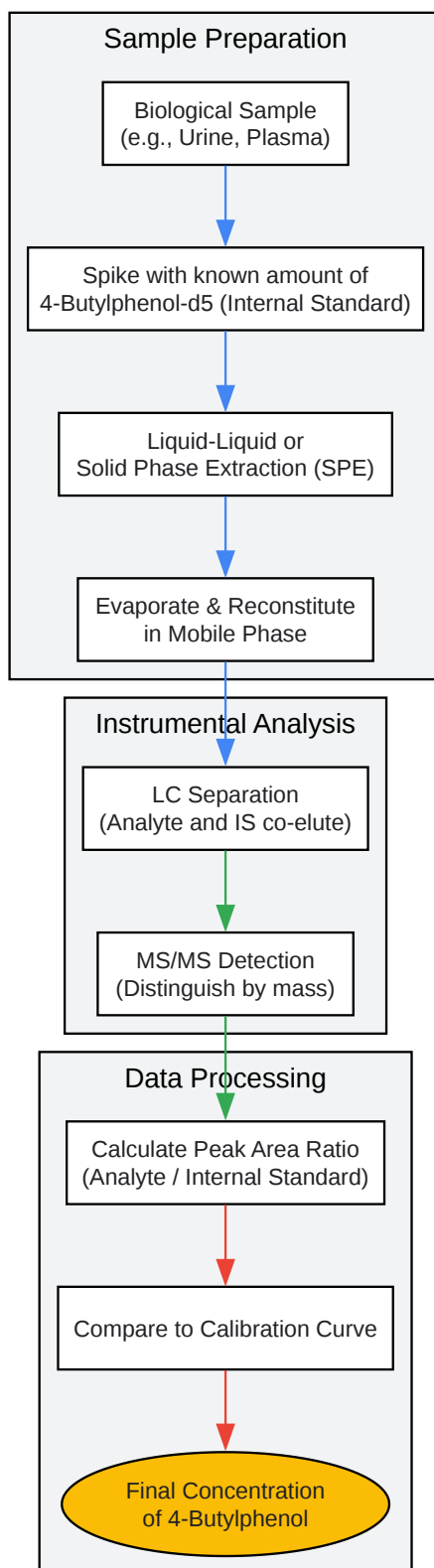
- **Calibration Curve:** Prepare a set of calibration standards by spiking blank matrix with known concentrations of the 4-butylphenol working standards and a constant amount of the internal

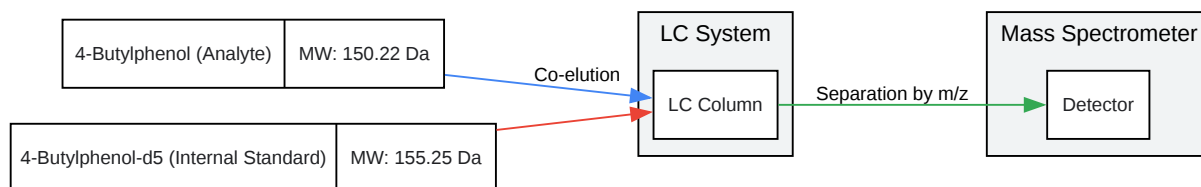
standard. Process these standards in the same manner as the unknown samples.

- **Data Analysis:** Plot the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte for the calibration standards. Use the resulting linear regression equation to calculate the concentration of 4-butylphenol in the unknown samples.

Visualized Workflows

The following diagrams illustrate the logical flow of using a deuterated internal standard in a typical quantitative analysis workflow.





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- To cite this document: BenchChem. [Technical Guide: Physical Characteristics and Analytical Application of 4-Butylphenol-d5]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15622591/docs#technical-guide-physical-characteristics-and-analytical-application-of-4-butylphenol-d5>

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